

Lerociclib hematologic toxicity neutropenia

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Compound Focus: Lerociclib

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Hematologic Toxicity Profile of Lerociclib

The following table summarizes the incidence of key hematologic toxicities reported in the **LEONARDA-1 Phase III trial**, where **lerociclib** (150 mg twice daily) was combined with fulvestrant in patients with HR+/HER2- locally advanced or metastatic breast cancer [1].

Toxicity	All Grades Incidence	Grade 3 Incidence	Grade 4 Incidence	Key Clinical Characteristics
Neutropenia	46.7% [2]	41.6% (calculated)	5.1% [2] [3]	Low incidence of febrile neutropenia; no cases reported in the Phase III trial [2] [1].
Leukopenia	Information missing	Reported, but specific incidence not detailed in results	Reported, but specific incidence not detailed in results	Often occurs concurrently with neutropenia [4].

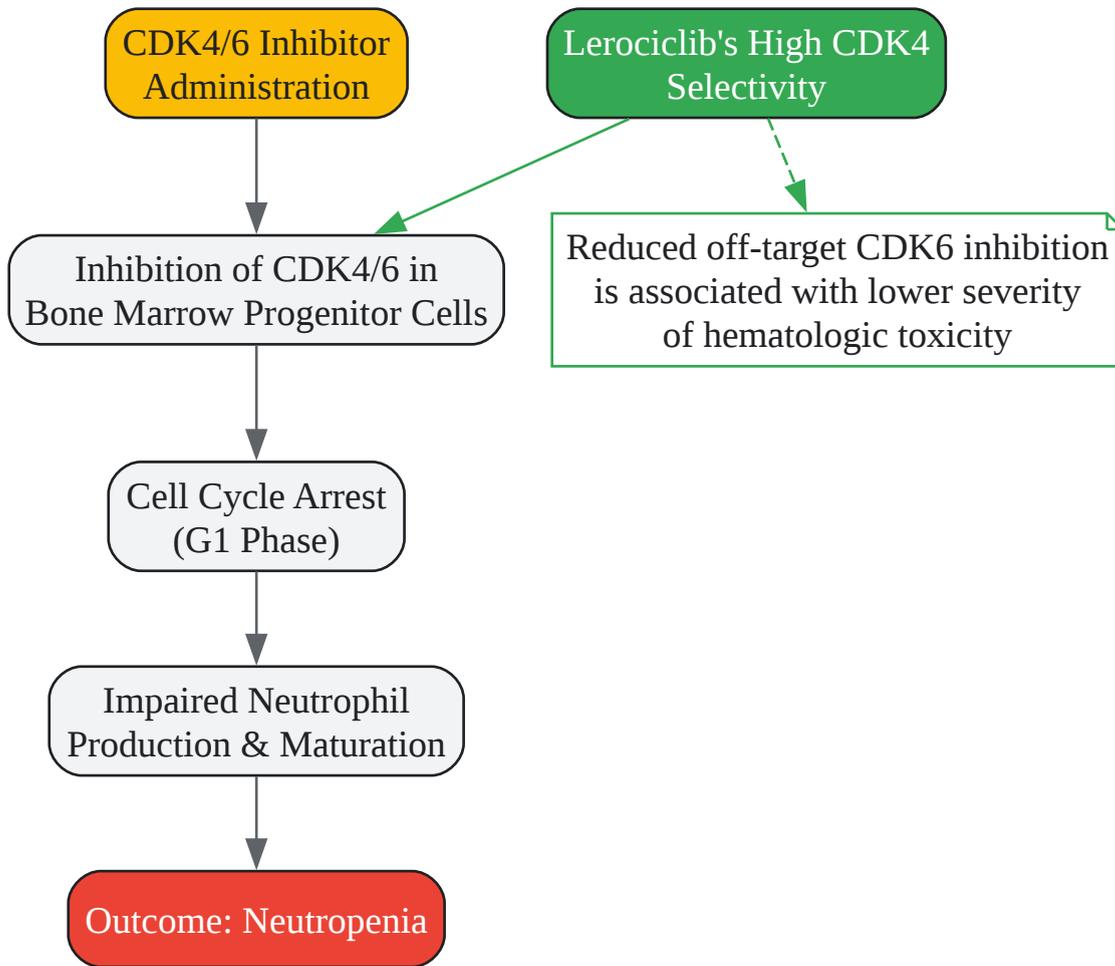
Experimental Protocols for Monitoring and Management

For researchers designing preclinical and clinical studies, here are the core monitoring and management strategies derived from the **lerociclib** clinical trials.

- **Routine Blood Monitoring: Complete Blood Count (CBC) with differential** should be conducted regularly throughout the treatment cycle [5] [6]. The **Absolute Neutrophil Count (ANC)** is the key metric, calculated as: $ANC = \text{White Blood Cell (WBC) count} \times (\% \text{ Neutrophils} + \% \text{ Bands}) \div 100$ [6].
- **Dosing Management:** The clinical trials supported **continuous dosing of lerociclib without the need for drug holidays** [4] [3]. For managing neutropenia, standard protocols like **dose delays or reductions** were used. In the LEONARDA-1 trial, the median average daily dose was high, suggesting good tolerability and few instances where dose reduction was necessary [1].
- **Concomitant Medications:** The use of **Granulocyte Colony-Stimulating Factor (G-CSF)**, such as filgrastim, is an effective intervention to help the bone marrow produce more neutrophils and reduce the duration of neutropenia [5] [6]. Prophylactic antibiotics may also be considered during neutropenic phases to prevent infection [5].

Mechanism of Hematologic Toxicity and Lerociclib's Differentiated Profile

The diagram below illustrates the cellular mechanism of CDK4/6 inhibitor-induced neutropenia and highlights **lerociclib**'s selective action.



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Lerociclib's high selectivity for CDK4 over CDK6 is a key differentiator. Since inhibition of CDK6 is more strongly associated with bone marrow suppression, **lerociclib's** precise targeting results in a lower incidence of severe neutropenia (particularly Grade 4) and supports continuous dosing regimens [3].

FAQs for Researchers and Scientists

- **How does the hematologic toxicity of lerociclib compare to other CDK4/6 inhibitors? Lerociclib** appears to have a favorable profile. The **5.1% incidence of Grade 4 neutropenia** is lower than what has been historically reported for some other agents in its class [3]. Furthermore, its high selectivity may contribute to the absence of certain non-hematologic toxicities like severe diarrhea, which can complicate the management of other CDK4/6 inhibitors [2] [3].

- **Are there any specific patient populations more susceptible to neutropenia with lerociclib?** The LEONARDA-1 trial demonstrated a consistent PFS benefit across all pre-specified subgroups, including those with high disease burden. While the study was not powered to detect differences in toxicity rates between subgroups, the overall low rate of severe neutropenia and the lack of required treatment holidays suggest that the risk is manageable across a broad patient population [1].
- **What supportive care protocols are recommended for managing neutropenia in trials?** Proactive monitoring with regular CBCs is essential. Interventions like dose delays or reductions should be defined in the study protocol. The successful use of G-CSF (e.g., filgrastim) is a well-established method to manage neutropenia and prevent dose-limiting toxicity [5] [6].

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